

Application Notes & Protocols: Adsorption of Reactive Orange 12 using CaFe_2O_4 Nanoparticles

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Compound of Interest

Compound Name: Reactive orange

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Audience: Researchers, scientists, and professionals in water treatment and material science.

Introduction: **Reactive Orange 12** (RO12) is an anionic azo dye extensively used in the textile industry, which can pose significant environmental and health risks if discharged into water bodies without proper treatment. Calcium ferrite (CaFe_2O_4) nanoparticles have emerged as a promising adsorbent for the removal of such dyes due to their high surface area, magnetic separability, and chemical stability.^{[1][2]} These nanoparticles can be synthesized via simple chemical routes and exhibit a high adsorption capacity for RO12, primarily through electrostatic interactions.^{[1][3][4]} The adsorption process is influenced by several factors, including pH, adsorbent dosage, initial dye concentration, and contact time.^{[1][2]}

This document provides detailed protocols for the synthesis of CaFe_2O_4 nanoparticles and their application in the removal of **Reactive Orange 12** from aqueous solutions. It also presents key quantitative data from adsorption studies to guide experimental design and evaluation.

Data Presentation

Table 1: Physicochemical Properties of CaFe_2O_4 Nanoparticles

Parameter	Value	Reference
Specific Surface Area (BET)	~230 m ² /g	[1][3][4]
Average Pore Diameter	~2.5 nm	[1][3][4]
Pore Volume	0.145 cm ³ /g	[4]

Table 2: Optimal Conditions for **Reactive Orange 12** Adsorption

Parameter	Optimal Value/Range	Reference
Solution pH	2.0	[1][3][4]
Adsorbent (CaFe ₂ O ₄) Dose	1.0 g/L	[1]
Contact Time	80 min	[1]
Temperature	27 - 55 °C	[4]

Table 3: Adsorption Performance of CaFe₂O₄ Nanoparticles for **Reactive Orange 12**

Parameter	Value	Conditions	Reference
Maximum Adsorption Capacity (Langmuir)	276.92 mg/g	pH 2.0	[1][3]
Maximum Removal Efficiency	77%	pH 2.0	[1][3][4]
Removal Efficiency at Lower Concentrations	>97%	20-60 mg/L RO12, 1.0 g/L CaFe ₂ O ₄	[1]
Adsorption Kinetics	Pseudo-second-order model	-	[1][3][4]
Adsorption Isotherm	Langmuir model	-	[1][3][4]

Table 4: Thermodynamic Parameters for RO12 Adsorption

Parameter	Value	Reference
Gibbs Free Energy (ΔG°)	-8.76 to -3.19 kJ/mol	[3][4]
Enthalpy (ΔH°)	-71.86 kJ/mol	[3][4]
Interpretation	The negative ΔG° indicates a spontaneous process, while the negative ΔH° suggests the adsorption is exothermic.[3][4]	

Experimental Protocols

Protocol 1: Synthesis of CaFe_2O_4 Nanoparticles via Facile Precipitation

This protocol describes a simple co-precipitation method for the synthesis of calcium ferrite nanoparticles.

Materials:

- Ferric chloride (FeCl_3)
- Calcium chloride (CaCl_2)
- Sodium hydroxide (NaOH)
- Deionized (DI) water
- Beakers
- Magnetic stirrer
- Muffle furnace

Procedure:

- Prepare a 500 mL solution of NaOH in DI water.

- In separate beakers, dissolve ferric chloride and calcium chloride in 250 mL of DI water each, ensuring the solutions become transparent with stirring.
- Slowly add the FeCl_3 and CaCl_2 solutions to the NaOH solution while stirring vigorously.
- Continue stirring until a precipitate is formed.
- Wash the precipitate thoroughly with DI water to remove any unreacted salts.
- Dry the washed precursor in a muffle furnace at 200°C for 8 hours to obtain the CaFe_2O_4 nanoparticles.^[5]

Protocol 2: Batch Adsorption of Reactive Orange 12

This protocol outlines the procedure for conducting batch adsorption experiments to evaluate the removal of RO12 by the synthesized CaFe_2O_4 nanoparticles.

Materials:

- **Reactive Orange 12 (RO12)** dye stock solution
- Synthesized CaFe_2O_4 nanoparticles
- 0.1 M HCl and 0.1 M NaOH for pH adjustment
- Conical flasks or beakers
- Orbital shaker
- UV-Vis spectrophotometer
- Centrifuge or external magnet for nanoparticle separation

Procedure:

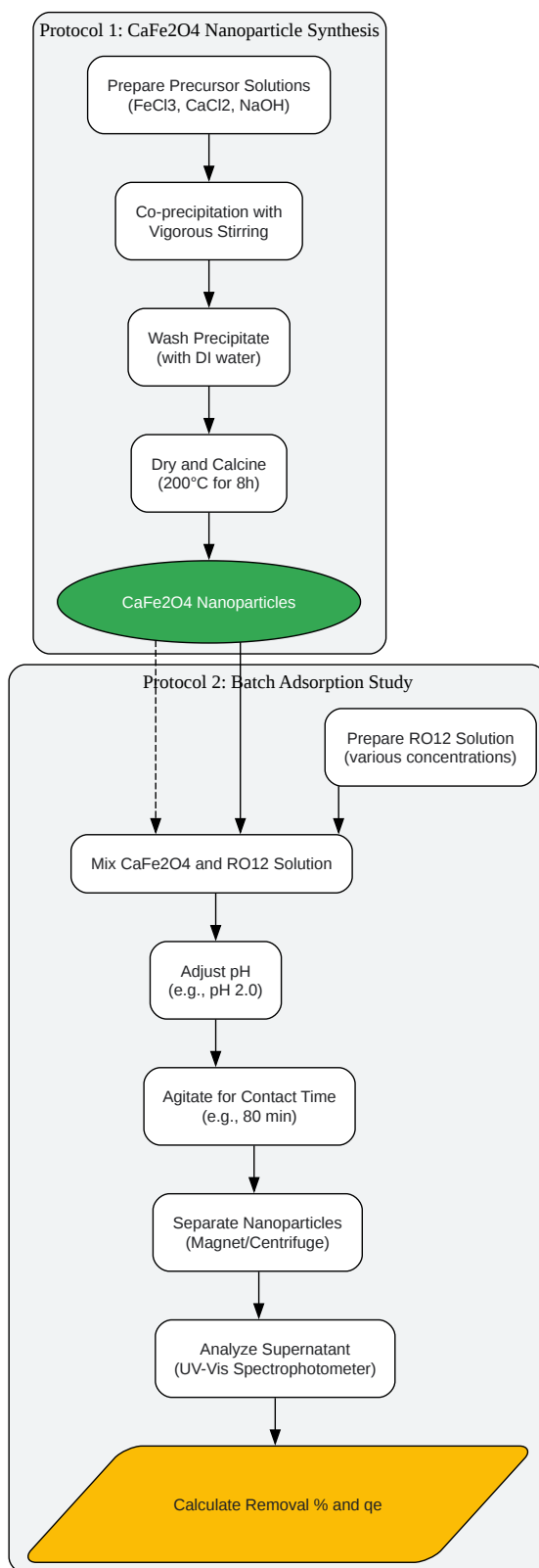
- **Preparation of Dye Solutions:** Prepare a stock solution of RO12 and dilute it to the desired initial concentrations (e.g., 20-150 mg/L) for the experiments.^{[1][4]}
- **Adsorption Experiment:**

- For each experiment, add a specific amount of CaFe_2O_4 nanoparticles (e.g., to achieve a dose of 0.125–1.5 g/L) to a known volume of the RO12 solution in a conical flask.[1]
- Adjust the initial pH of the solution to the desired value (e.g., in the range of 2.0–7.0) using 0.1 M HCl or 0.1 M NaOH.[1]
- Place the flasks on an orbital shaker and agitate at a constant speed for a specified contact time (e.g., up to 80 minutes).[1]
- Sample Analysis:
 - After the desired contact time, separate the CaFe_2O_4 nanoparticles from the solution either by centrifugation or by using an external magnet.
 - Measure the final concentration of RO12 in the supernatant using a UV-Vis spectrophotometer at the dye's maximum absorbance wavelength.
- Calculation of Removal Efficiency and Adsorption Capacity:
 - Calculate the percentage removal of RO12 using the following equation:
 - $\text{Removal Efficiency (\%)} = ((C_0 - C_e) / C_0) * 100$
 - Calculate the adsorption capacity (q_e , in mg/g) at equilibrium using the following equation:
 - $q_e = ((C_0 - C_e) * V) / m$
 - Where:
 - C_0 is the initial dye concentration (mg/L).
 - C_e is the equilibrium dye concentration (mg/L).
 - V is the volume of the solution (L).
 - m is the mass of the adsorbent (g).

Investigative Studies:

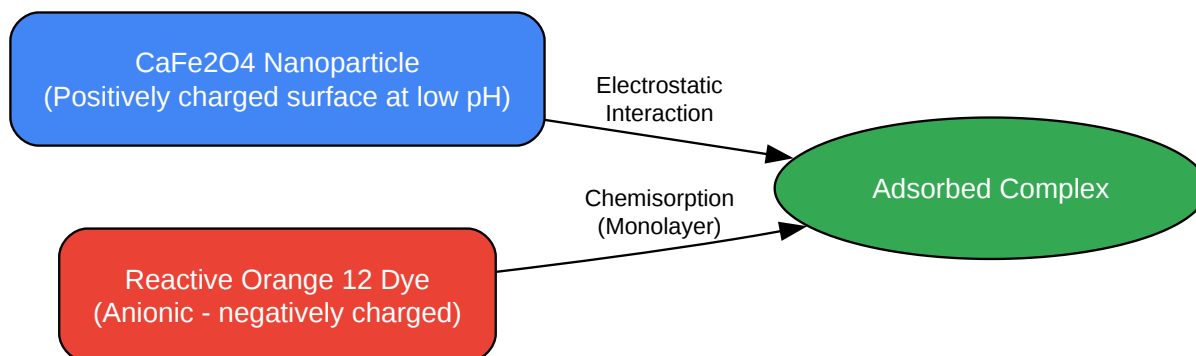
- Effect of pH: Perform the adsorption experiment at different initial pH values (e.g., 2.0, 3.0, 4.0, 5.0, 6.0, 7.0) while keeping other parameters constant.[1]
- Effect of Adsorbent Dose: Vary the concentration of CaFe_2O_4 nanoparticles (e.g., from 0.125 to 1.5 g/L) while keeping other parameters constant.[1]
- Effect of Initial Dye Concentration and Contact Time: Investigate the effect of different initial RO12 concentrations (e.g., 20-150 mg/L) on the removal efficiency and adsorption capacity over time.[1][4]
- Kinetic Studies: Collect samples at different time intervals during the adsorption process to determine the rate of adsorption and fit the data to kinetic models like pseudo-first-order and pseudo-second-order.[1]
- Isotherm Studies: Conduct adsorption experiments at different initial dye concentrations at a constant temperature to understand the adsorption equilibrium and fit the data to isotherm models such as Langmuir and Freundlich.[1]
- Thermodynamic Studies: Perform the adsorption experiments at different temperatures (e.g., 27, 35, 45, 55 °C) to determine the thermodynamic parameters (ΔG° , ΔH° , ΔS°).[4]

Visualizations



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Caption: Experimental workflow for the synthesis of CaFe₂O₄ nanoparticles and their application in the adsorption of **Reactive Orange 12**.



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Caption: Proposed mechanism for the adsorption of **Reactive Orange 12** onto CaFe₂O₄ nanoparticles.

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